

# 3-Chloro-2,4-difluorophenylacetonitrile material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

*Compound Name:* 3-Chloro-2,4-difluorophenylacetonitrile  
*CAS No.:* 886761-67-7  
*Cat. No.:* B2391452

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **3-Chloro-2,4-difluorophenylacetonitrile**

## Introduction: Understanding the Molecule and Its Context

**3-Chloro-2,4-difluorophenylacetonitrile** is a substituted phenylacetonitrile, a class of compounds frequently utilized as building blocks in organic synthesis, particularly within the pharmaceutical and agrochemical industries. The presence of a nitrile group ( $-C\equiv N$ ) and halogen atoms (Cl, F) on the aromatic ring imparts specific reactivity and potential biological activity, making it a valuable intermediate. However, these same functional groups are toxophoric, meaning they are responsible for the molecule's potential toxicity. This guide provides a detailed examination of the safety considerations for this compound, moving beyond a simple recitation of MSDS sections to a deeper analysis of why certain precautions are necessary. While a specific, official Material Safety Data Sheet for **3-Chloro-2,4-difluorophenylacetonitrile** (CAS No. 1159186-98-7) is not readily available in public databases, this guide synthesizes data from structurally analogous compounds to provide a

robust safety framework. The primary analogues referenced include 2,4-Dichlorophenylacetonitrile, 2-(3,5-Difluorophenyl)acetonitrile, and Chloroacetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Part 1: Hazard Identification and Risk Assessment

The cornerstone of safe laboratory practice is a thorough understanding of a chemical's intrinsic hazards. For halogenated phenylacetonitriles, the risks are multifaceted.

### GHS Classification (Inferred)

Based on data for analogous compounds, **3-Chloro-2,4-difluorophenylacetonitrile** should be handled as a substance with the following potential GHS classifications:

- Acute Toxicity, Oral (Category 4)[\[2\]](#)[\[5\]](#)
- Acute Toxicity, Dermal (Category 4)[\[2\]](#)[\[5\]](#)
- Acute Toxicity, Inhalation (Category 4)[\[2\]](#)[\[5\]](#)
- Skin Corrosion/Irritation (Category 2)[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation (Category 2)[\[1\]](#)[\[2\]](#)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[\[2\]](#)

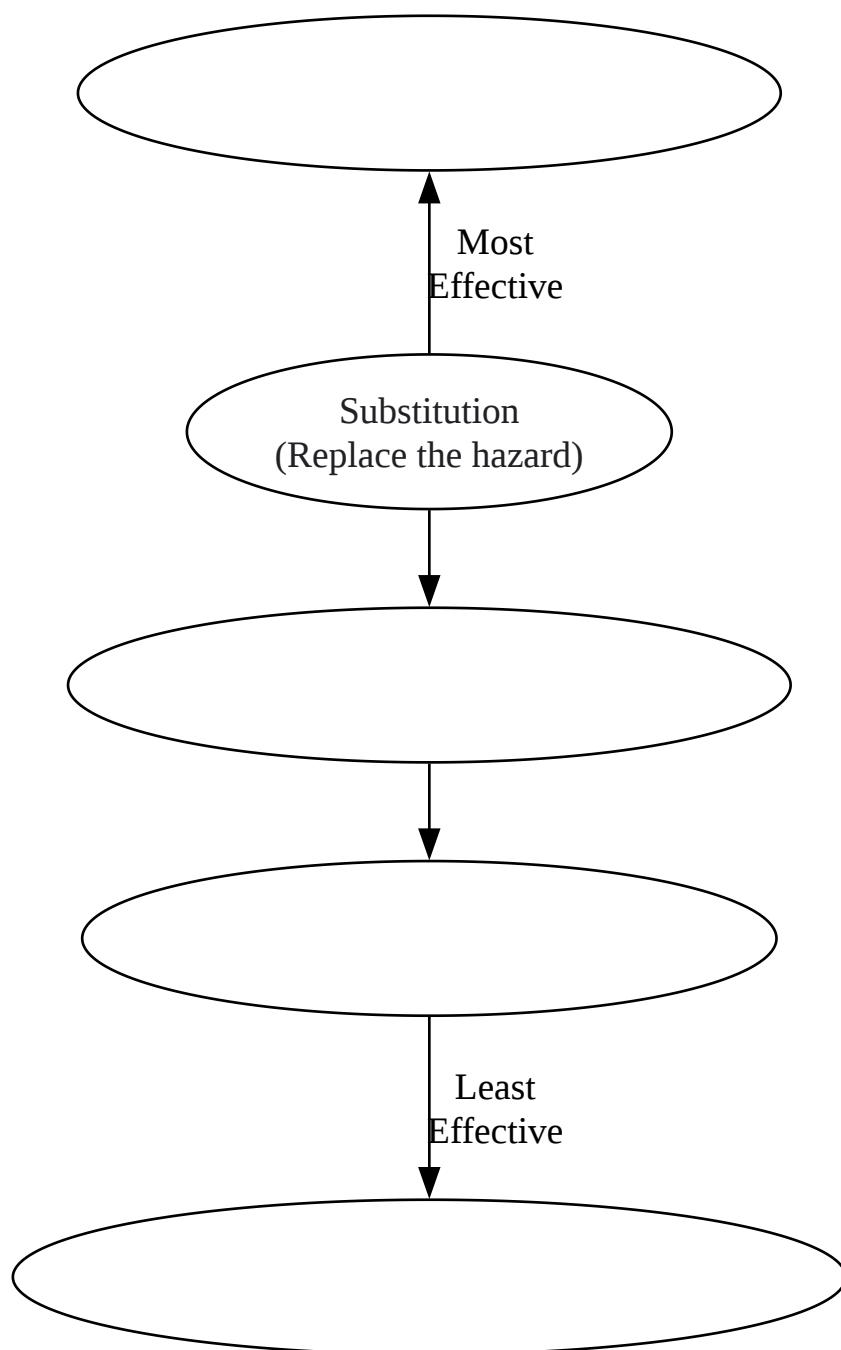
### The "Why" Behind the Hazards:

- Toxicity of the Nitrile Group: The primary toxicological concern for many nitriles is their potential to be metabolized in the body to release cyanide ions.[\[6\]](#) Cyanide is a potent cellular toxin that inhibits cytochrome c oxidase, a critical enzyme in cellular respiration. This is why nitriles are considered acutely toxic via all routes of exposure (oral, dermal, inhalation).
- Irritation from Halogenated Aromatics: The chlorinated and fluorinated phenyl ring contributes to the compound's irritant properties. Halogenated organic compounds can defat the skin, leading to irritation and dermatitis with prolonged contact. They are also frequently irritating to the eyes and respiratory tract.[\[1\]](#)[\[2\]](#)

[Click to download full resolution via product page](#)

## Part 2: Exposure Controls and Personal Protection

Controlling exposure is paramount. The "Hierarchy of Controls" is a fundamental concept in industrial hygiene that provides a systematic approach to minimizing risk.



[Click to download full resolution via product page](#)

For **3-Chloro-2,4-difluorophenylacetonitrile**, the practical application of this hierarchy is as follows:

- Engineering Controls (Primary barrier):
  - Fume Hood: All manipulations of this compound, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood. This is non-negotiable. The rationale is to capture vapors at the source, preventing inhalation, which is a primary exposure route.[1][2]
  - Ventilation: The laboratory should have adequate general ventilation to dilute any fugitive emissions.[5]
  - Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly. Their proximity is critical for immediate decontamination in case of a significant splash.[5][7]
- Administrative Controls (Procedural safety):
  - Standard Operating Procedures (SOPs): Develop and strictly follow a detailed SOP for handling this compound. The SOP should cover all aspects from receipt to disposal.
  - Training: All personnel must be trained on the specific hazards of halogenated nitriles and the emergency procedures.
  - Restricted Access: Limit access to areas where the compound is being used or stored.
- Personal Protective Equipment (PPE) (Last line of defense): PPE does not eliminate the hazard, but it provides a crucial barrier. The selection of appropriate PPE is critical.

PPE Item	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves.	Provides a barrier against dermal absorption. Check manufacturer's glove compatibility charts. Double-gloving is recommended for neat transfers.
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation. <sup>[5]</sup> Standard safety glasses are insufficient.
Skin/Body Protection	A flame-retardant lab coat.	Protects skin from accidental contact and contamination of personal clothing.
Respiratory Protection	Not typically required if work is performed in a fume hood.	If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor cartridge is necessary. <sup>[1]</sup>

## Part 3: Safe Handling and Storage Protocols

### Handling:

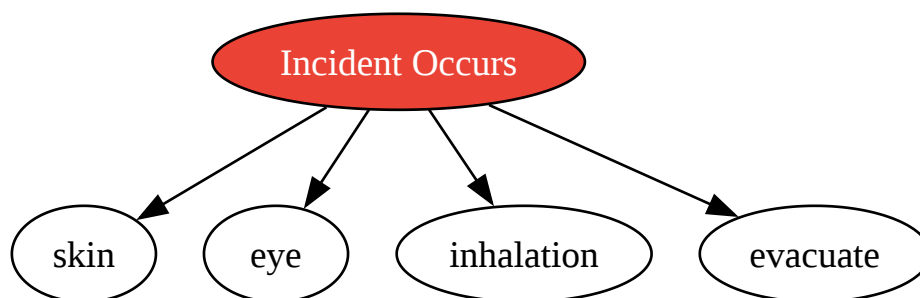
- Always work in a fume hood.<sup>[8]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[2][7]</sup>
- Do not breathe dust or vapors.<sup>[1][2]</sup>
- Use non-sparking tools and take precautionary measures against static discharge, as related nitriles can be flammable.<sup>[7]</sup>
- Wash hands thoroughly after handling.<sup>[1][7]</sup>

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials.[2][7]
- Keep the container tightly closed.[2][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2][5][7] The rationale here is that these substances can initiate vigorous, exothermic reactions or cause the decomposition of the nitrile, potentially leading to the release of toxic fumes like hydrogen cyanide.

## Part 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental release or exposure.



[Click to download full resolution via product page](#)

First-Aid Measures (Based on analogues):

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Seek medical attention.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[1]

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or foam. [7]
- Hazardous Combustion Products: Combustion can produce highly toxic gases including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen cyanide, hydrogen chloride, and hydrogen fluoride.[1] This is a critical consideration for first responders. Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

## Part 5: Physical and Chemical Properties (Data from Analogues)

No specific data is available for **3-Chloro-2,4-difluorophenylacetonitrile**. The table below provides data for related compounds to give an approximate understanding.

Property	2,4-Dichlorophenylacetonitrile	Chloroacetonitrile
Appearance	Beige solid	Colorless liquid
Molecular Formula	C <sub>8</sub> H <sub>5</sub> Cl <sub>2</sub> N	C <sub>2</sub> H <sub>2</sub> ClN
Molecular Weight	186.04 g/mol	75.50 g/mol
Melting Point	60 - 63 °C	-38 °C
Boiling Point	Not available	125 - 127 °C
Flash Point	176 °C	48 °C (118 °F)

Sources:[2][4]

## Part 6: Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.[5]
- Chemical Stability: Stable under normal temperatures and pressures.

- Conditions to Avoid: Incompatible materials, heat, flames, and sparks.[7]
- Hazardous Decomposition Products: As mentioned, heating to decomposition or combustion will produce highly toxic fumes such as hydrogen cyanide, nitrogen oxides, and halogenated compounds.[1][4]

## Part 7: Toxicological Information (Inferred)

While no specific toxicological studies exist for this exact compound, the toxicity profile can be inferred from its structural class.

- The acute toxicity (oral, dermal, inhalation) is likely driven by the metabolic release of cyanide, as is common for aliphatic nitriles.[6] Symptoms of acute exposure would be consistent with cyanide poisoning: weakness, headache, dizziness, confusion, nausea, and in severe cases, convulsions and respiratory arrest.[6]
- The irritant properties are attributed to the halogenated aromatic ring.

## Conclusion

**3-Chloro-2,4-difluorophenylacetonitrile** is a valuable research chemical that demands careful and informed handling. Its potential for acute toxicity and irritation necessitates the stringent use of engineering controls, primarily a chemical fume hood, supplemented by appropriate administrative controls and personal protective equipment. By understanding the chemical principles behind its hazards—namely, the toxic potential of the nitrile group and the irritant nature of the halogenated ring—researchers can implement safety protocols that are not just procedural, but are based on a solid foundation of scientific risk assessment.

## References

- [No Title] (n.d.).
- SAFETY DATA SHEET - Fisher Scientific. (2008, March 27). Fisher Scientific.
- SAFETY DATA SHEET. (n.d.).
- SAFETY DATA SHEET - Fisher Scientific. (2023, September 1). Fisher Scientific.
- SAFETY DATA SHEET - Fisher Scientific. (2021, December 24). Fisher Scientific.
- 3-Chloro-1-(2,4-difluorophenyl)propan-1-one. (n.d.). PubChem.
- (3-CHLORO-4-TRIFLUOROMETHOXY-PHENYL)-OXO-ACETONITRILE (cas 80277-44-7) SDS/MSDS download. (n.d.). Guidechem.

- SAFETY DATA SHEET - Fisher Scientific. (2014, September 12). Fisher Scientific.
- SAFETY DATA SHEET - Sigma-Aldrich. (2024, November 8). Sigma-Aldrich.
- **3-Chloro-2,4-difluorophenylacetonitrile**. (2017, July 19).
- 3,5-DIFLUOROPHENYLACETONITRILE SDS, 122376-76-5 Safety Data Sheets. (n.d.). ECHEMI.
- Appendix 5 Toxicological Data for Class 2 Solvents. (n.d.).
- 2-(4-Chloro-2,3-difluorophenyl)acetonitrile. (n.d.). AKSci.
- Chemical Properties of 3-Chloro-4-fluorobenzonitrile (CAS 117482-84-5). (n.d.). Cheméo.
- Immediately Dangerous to Life or Health (IDLH) Value Profile. (n.d.). CDC.
- Chloro Acetonitrile CAS No 107-14-2 MATERIAL SAFETY DATA SHEET SDS/MSDS. (n.d.). CDH Fine Chemical.
- Chloroacetonitrile. (n.d.). PubChem.
- 2-(4-Chloro-3-(trifluoromethyl)phenyl)acetonitrile. (n.d.). PubChem.
- 2,2-Difluoro-2-(4-fluorophenyl)acetonitrile. (n.d.). PubChem.
- 3-Chloro-2-fluoro-1-propene. (n.d.). PubChem.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]
- [3. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [4. Chloroacetonitrile | ClCH<sub>2</sub>CN | CID 7856 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. cdc.gov](https://cdc.gov) [cdc.gov]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- To cite this document: BenchChem. [3-Chloro-2,4-difluorophenylacetonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2391452/docs#3-chloro-2-4-difluorophenylacetonitrile-material-safety-data-sheet-msds>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)